

Diacetoxymethylsilane: A Comprehensive Technical Guide for Advanced Applications

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Compound of Interest

Compound Name: **Diacetoxymethylsilane**

Cat. No.: **B1584538**

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This guide provides an in-depth exploration of **Diacetoxymethylsilane**, a versatile organosilicon compound. Tailored for researchers, scientists, and professionals in drug development, this document delves into the compound's fundamental properties, synthesis, and multifaceted applications, with a focus on the scientific principles that underpin its utility.

Chemical Identity and Nomenclature

Diacetoxymethylsilane is a reactive silane ester that serves as a crucial building block and crosslinking agent in various chemical processes. A clear understanding of its nomenclature is essential for its correct identification and application.

Table 1: Chemical Identifiers for **Diacetoxymethylsilane**

Identifier	Value
IUPAC Name	[acetoxy(dimethyl)silyl] acetate [1]
Synonyms	Dimethyldiacetoxysilane, Silanediol, dimethyl-, diacetate, Dimethylsilanediyl diacetate [1]
CAS Number	2182-66-3
EC Number	218-562-2
Molecular Formula	C ₆ H ₁₂ O ₄ Si [1]
Molecular Weight	176.24 g/mol
InChIKey	RQVFGTYFBUVGOP-UHFFFAOYSA-N [1]
SMILES	CC(=O)O--INVALID-LINK--(C)OC(=O)C [1]
Trade Names	While specific trade names are numerous and often manufacturer-specific, it is commonly marketed as a crosslinking agent for silicone formulations.

Physicochemical Properties

The utility of **Diacetoxymethylsilane** is directly linked to its distinct physical and chemical characteristics. These properties dictate its handling, reactivity, and suitability for various applications.

Table 2: Physicochemical Properties of **Diacetoxymethylsilane**

Property	Value
Appearance	Colorless to slightly yellow liquid with a pungent, vinegar-like odor.
Boiling Point	163 °C (lit.)
Melting Point	-12.5 °C (lit.)
Density	1.054 g/mL at 25 °C (lit.)
Refractive Index	n _{20/D} 1.403 (lit.)
Flash Point	67.4 °C (closed cup)
Solubility	Soluble in many organic solvents. Reacts with water.

Synthesis and Purification

The synthesis of **Diacetoxydimethylsilane** is most commonly achieved through the reaction of dichlorodimethylsilane with acetic anhydride. This reaction is a classic example of nucleophilic substitution at a silicon center.

Synthesis of Diacetoxydimethylsilane: A Representative Protocol

Objective: To synthesize **Diacetoxydimethylsilane** from dichlorodimethylsilane and acetic anhydride.

Materials:

- Dichlorodimethylsilane ((CH₃)₂SiCl₂)
- Acetic anhydride ((CH₃CO)₂O)
- Anhydrous toluene (or other inert solvent)
- Nitrogen gas for inert atmosphere

Experimental Procedure:

- A multi-necked, round-bottom flask is equipped with a magnetic stirrer, a dropping funnel, a condenser, and a nitrogen inlet. The apparatus is thoroughly dried and purged with nitrogen.
- Dichlorodimethylsilane is dissolved in anhydrous toluene and charged into the reaction flask.
- The flask is cooled in an ice bath to 0-5 °C.
- A stoichiometric amount of acetic anhydride is added dropwise to the stirred solution of dichlorodimethylsilane. The reaction is exothermic, and the addition rate should be controlled to maintain the temperature.
- After the addition is complete, the reaction mixture is allowed to warm to room temperature and stirred for an additional 2-4 hours to ensure complete reaction.
- The byproduct, acetyl chloride, can be removed by distillation.

Causality of Experimental Choices:

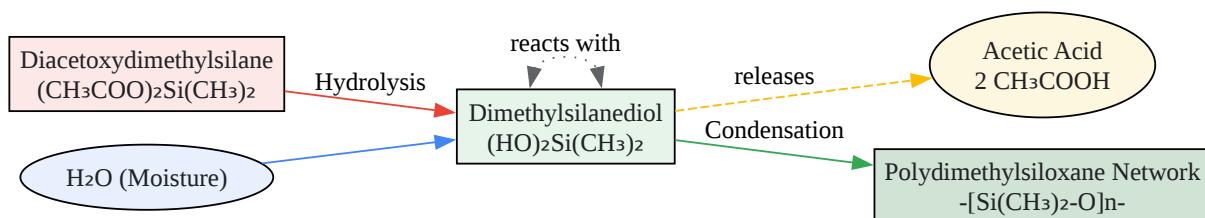
- Inert Atmosphere: The use of a nitrogen atmosphere is crucial to prevent the premature hydrolysis of dichlorodimethylsilane and the product by atmospheric moisture.
- Anhydrous Conditions: All reagents and solvents must be anhydrous to avoid unwanted side reactions and ensure a high yield of the desired product.
- Temperature Control: The reaction is exothermic, and maintaining a low temperature during the addition of acetic anhydride helps to control the reaction rate and prevent the formation of byproducts.

Purification by Fractional Distillation

The crude **Diacetoxymethylsilane** can be purified by fractional distillation under atmospheric or reduced pressure.[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)

Experimental Protocol:

- The crude product is transferred to a round-bottom flask equipped with a stir bar and a fractionating column.[2]
- The apparatus is set up for fractional distillation. The fractionating column provides a large surface area for repeated vaporization and condensation cycles, leading to a better separation of components with close boiling points.[2][3]
- The mixture is heated gently. The fraction that distills at a constant temperature corresponding to the boiling point of **Diacetoxymethylsilane** (163 °C at atmospheric pressure) is collected.
- The purity of the collected fractions should be assessed by analytical techniques such as GC-MS.



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